

# Diethyl Disulfide: A Reference Standard for Chromatographic Analysis of Volatile Sulfur Compounds

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## Compound of Interest

Compound Name: Diethyl disulfide

Cat. No.: B047229

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Diethyl disulfide** (DEDS) is a volatile organic sulfur compound with the characteristic odor of garlic and onions. It is a significant flavor and aroma component in various foods and beverages, including wine, spirits, and some fruits.[1][2][3] In the petrochemical industry, the presence and concentration of **diethyl disulfide** and other sulfur compounds are critical quality parameters that can impact final product quality and processing efficiency.[4][5] Accurate and reliable quantification of **diethyl disulfide** is therefore essential in these fields. As a stable compound with well-defined properties, high-purity **diethyl disulfide** serves as an excellent reference standard for the development and validation of chromatographic methods.

This document provides detailed application notes and experimental protocols for the use of **diethyl disulfide** as a reference standard in gas chromatography (GC), coupled with various detectors such as Mass Spectrometry (MS), Sulfur Chemiluminescence Detector (SCD), and Flame Photometric Detector (FPD).

## Physicochemical Properties of Diethyl Disulfide

A summary of the key physicochemical properties of **diethyl disulfide** is presented in the table below. This information is crucial for method development, particularly in gas chromatography where volatility and thermal stability are important considerations.

| Property         | Value   |
|------------------|---|
| Chemical Formula | C <sub>4</sub> H <sub>10</sub> S <sub>2</sub> |
| Molecular Weight | 122.25 g/mol                                  |
| CAS Number       | 110-81-6                                      |
| Boiling Point    | 151-153 °C                                    |
| Density          | 0.993 g/mL at 25 °C                           |
| Flash Point      | 40 °C   |
| Appearance       | Colorless to pale yellow liquid               |
| Odor             | Garlic-like, onion-like                       |

## Application I: Analysis of Diethyl Disulfide in Wine

The presence of volatile sulfur compounds (VSCs) like **diethyl disulfide** in wine can significantly influence its aroma profile, contributing to desirable complexity at low concentrations or unpleasant off-odors at higher levels.<sup>[6][7]</sup> The following protocol details a method for the quantitative analysis of **diethyl disulfide** in wine using headspace solid-phase microextraction (HS-SPME) followed by gas chromatography-mass spectrometry (GC-MS).

### Experimental Protocol: Diethyl Disulfide in Wine by HS-SPME-GC-MS

#### 1. Standard Preparation:

- Prepare a stock solution of **diethyl disulfide** (e.g., 1000 mg/L) in ethanol.
- Create a series of working standards by diluting the stock solution in a synthetic wine matrix (e.g., 12% ethanol in water with tartaric acid at a pH of 3.5) to cover the desired concentration range (e.g., 1-100 µg/L).

## 2. Sample Preparation:

- Pipette 5 mL of the wine sample or standard into a 20 mL headspace vial.
- Add 1 g of sodium chloride to the vial to increase the ionic strength and promote the release of volatile compounds into the headspace.
- If an internal standard is used, add a known amount at this stage.
- Immediately seal the vial with a PTFE-lined septum and cap.

## 3. HS-SPME Procedure:

- Place the vial in a heating block or autosampler incubator set at a specific temperature (e.g., 40°C).
- Expose a 50/30 µm Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) SPME fiber to the headspace of the vial for a defined period (e.g., 30 minutes) with agitation. [\[8\]](#)
- After extraction, retract the fiber into the needle and immediately introduce it into the GC injector.

## 4. GC-MS Conditions:

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: DB-WAX (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent polar capillary column.
- Injector: Splitless mode, 250°C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:

- Initial temperature: 40°C, hold for 5 minutes.
- Ramp 1: 5°C/min to 150°C.
- Ramp 2: 20°C/min to 240°C, hold for 5 minutes.
- MSD Transfer Line: 250°C.
- Ion Source: Electron Ionization (EI) at 70 eV, 230°C.
- Quadrupole Temperature: 150°C.
- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for **diethyl disulfide** (e.g., m/z 122, 94, 66).

## Quantitative Data Summary: Diethyl Disulfide in Wine

| Parameter                     | Typical Value                               | Reference |
|-------------------------------|---|-----------|
| Retention Time                | Dependent on specific column and conditions | [9]       |
| Limit of Detection (LOD)      | ~0.1 - 1 µg/L                               | [10]      |
| Limit of Quantification (LOQ) | ~0.3 - 3 µg/L                               | [10]      |
| Linearity (R <sup>2</sup> )   | > 0.99                                      | [10]      |
| Recovery                      | 90 - 110%                                   | [10]      |
| Precision (%RSD)              | < 10%                                       | [10]      |

Note: The values presented are typical and may vary depending on the specific instrumentation and method parameters.

## Experimental Workflow: Analysis of Diethyl Disulfide in Wine



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Caption: Workflow for the analysis of **diethyl disulfide** in wine.

## Application II: Analysis of Diethyl Disulfide in Petrochemical Products

According to ASTM D5623, the analysis of sulfur compounds in light petroleum liquids is crucial for quality control.[1][4][5] Gas chromatography with a sulfur chemiluminescence detector (GC-SCD) is a highly selective and sensitive technique for this purpose.

### Experimental Protocol: Diethyl Disulfide in Light Petroleum Liquids by GC-SCD (based on ASTM D5623)

#### 1. Standard Preparation:

- Prepare a stock solution of **diethyl disulfide** in a sulfur-free solvent such as isooctane.
- Prepare a series of calibration standards by diluting the stock solution to concentrations relevant to the expected sample concentrations (e.g., 0.1 to 100 mg/kg).
- An internal standard, such as diphenyl sulfide, can be added to all standards and samples to improve precision.[4]

#### 2. Sample Preparation:

- Samples of light petroleum liquids (e.g., gasoline) can often be injected directly.
- If necessary, dilute the sample with a sulfur-free solvent to bring the analyte concentration within the calibration range.

### 3. GC-SCD Conditions:

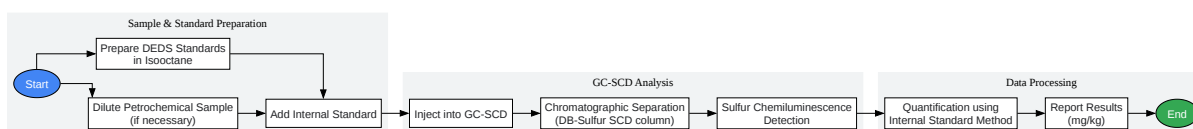
- Gas Chromatograph: Shimadzu Nexis GC-2030, Agilent 7890B GC, or equivalent.
- Sulfur Chemiluminescence Detector: Shimadzu SCD-2030, Agilent 8355 SCD, or equivalent.
- Column: DB-Sulfur SCD (30 m x 0.32 mm ID, 4.2  $\mu$ m film thickness) or equivalent inert column designed for sulfur analysis.
- Injector: Split/splitless inlet at 275°C with an appropriate split ratio (e.g., 10:1).
- Carrier Gas: Helium at a constant flow of 2.0 mL/min.[\[5\]](#)
- Oven Temperature Program:[\[5\]](#)
  - Initial temperature: 40°C, hold for 1 minute.
  - Ramp: 10°C/min to 250°C, hold for 5 minutes.
- SCD Parameters:[\[5\]](#)
  - Furnace Temperature: 800°C.
  - Oxidizer: Air at 60 mL/min and Oxygen at 40 mL/min.
  - Reductant: Hydrogen at 38 mL/min (lower) and 8 mL/min (upper).
  - Detector Base Temperature: 250°C.

## Quantitative Data Summary: Diethyl Disulfide in Petrochemicals

| Parameter                   | Typical Value                               | Reference |
|-----------------------------|---|-----------|
| Retention Time              | Dependent on specific column and conditions | [2]       |
| Repeatability (%RSD)        | < 5%  | [1]       |
| Linearity (R <sup>2</sup> ) | > 0.999                                     | [1][4]    |

Note: The values presented are typical and may vary depending on the specific instrumentation and method parameters.

## Experimental Workflow: Analysis of Diethyl Disulfide in Petrochemicals

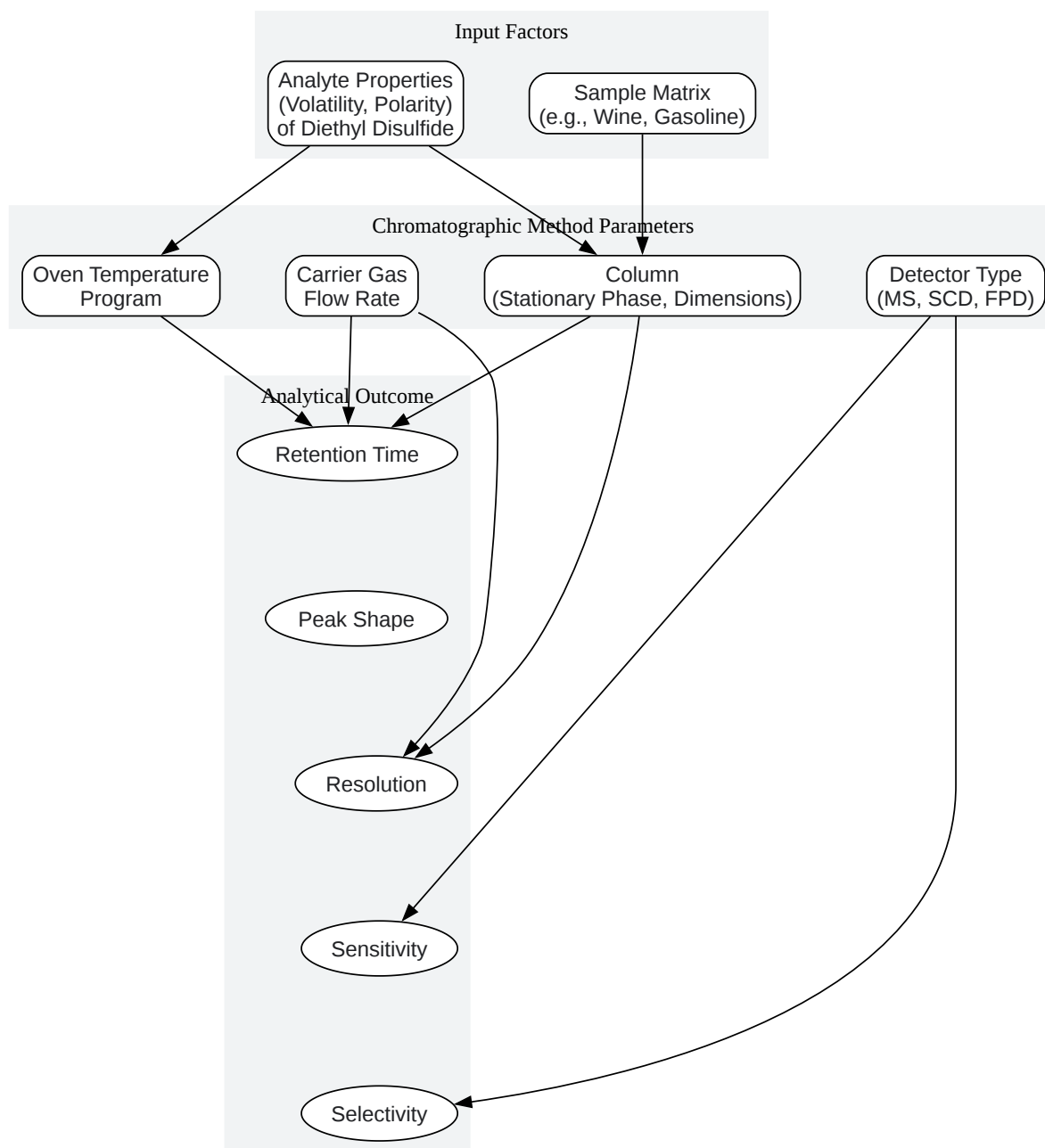


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Caption: Workflow for petrochemical analysis of **diethyl disulfide**.

## Logical Relationships in Chromatographic Analysis

The successful chromatographic analysis of **diethyl disulfide** relies on the interplay of several key factors. The following diagram illustrates the logical relationships between sample properties, chromatographic parameters, and the resulting analytical outcome.



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Caption: Factors influencing chromatographic analysis of DEDS.



## Conclusion

**Diethyl disulfide** is a valuable reference standard for the accurate quantification of this and other volatile sulfur compounds in a variety of matrices. The protocols provided herein for wine and petrochemical analysis demonstrate robust and reliable methods using common chromatographic techniques. By carefully selecting and optimizing sample preparation, chromatographic conditions, and detector parameters, researchers can achieve high-quality data for both research and quality control purposes.

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## References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. [mtb.es](https://www.mtb.es) [[mtb.es](https://www.mtb.es)]
- 3. Showing Compound Diethyl disulfide (FDB000727) - FooDB [[foodb.ca](https://www.foodb.ca)]
- 4. [gcms.cz](https://www.gcms.cz) [[gcms.cz](https://www.gcms.cz)]
- 5. [hpst.cz](https://www.hpst.cz) [[hpst.cz](https://www.hpst.cz)]
- 6. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
- 7. [profp.com.br](https://www.profp.com.br) [[profp.com.br](https://www.profp.com.br)]
- 8. Development of the Method for Determination of Volatile Sulfur Compounds (VSCs) in Fruit Brandy with the Use of HS–SPME/GC–MS - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. Retention Time & Relative Retention Time in GC | Phenomenex [[phenomenex.com](https://www.phenomenex.com)]
- 10. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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